Introduction: The Strategic Value of Polyhalogenated Aromatic Scaffolds

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Compound of Interest

Compound Name:	*4-Fluoro-1,2-diiodobenzene*
CAS No.:	*203059-85-2*
Cat. No.:	*B1586921*

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In the landscape of modern medicinal chemistry and materials science, the precise installation of multiple, distinct functional groups onto an aromatic core is a paramount challenge. Polyhalogenated benzene derivatives serve as exceptionally versatile platforms for achieving this complexity. **4-Fluoro-1,2-diiodobenzene** is a specialized building block designed for sequential, regioselective functionalization. Its structure, featuring a fluorine atom and two adjacent iodine atoms, offers a unique combination of properties and reactivity handles that are highly sought after by researchers in drug discovery and advanced materials.

The strategic incorporation of fluorine is a well-established strategy in drug design to enhance metabolic stability, modulate pKa, and improve binding affinity and cell permeability.[1][2] The two iodine atoms, positioned ortho to each other, provide two distinct sites for transition-metal-catalyzed cross-coupling reactions. The subtle electronic differentiation between the C1-I bond (ortho to the fluorine) and the C2-I bond (meta to the fluorine) opens possibilities for selective, stepwise reactions, enabling the construction of intricate molecular architectures from a single, well-defined starting material. This guide provides a senior application scientist's perspective on the properties, synthesis, and strategic application of **4-Fluoro-1,2-diiodobenzene** for researchers at the forefront of chemical innovation.

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Section 1: Physicochemical and Spectroscopic Profile

While comprehensive experimental data for this specific CAS number is not broadly published, we can infer a reliable profile based on its structure and analysis of closely related analogs such as 1,2-diiodobenzene and 4-fluoroiodobenzene.

Physical and Chemical Properties

The following table summarizes the core identifiers and expected physical properties. These estimations are derived from structure-property relationships and data from analogous compounds.

Property	Value / Description	Source / Rationale
CAS Number	203059-85-2	Registry Number
Molecular Formula	$C_6H_3FI_2$	-
Molecular Weight	347.90 g/mol	[3]
IUPAC Name	4-Fluoro-1,2-diiodobenzene	-
Appearance	Expected to be a colorless to pale yellow solid or liquid.	Analogy to 1,2-diiodobenzene (solid) and other haloaromatics.
Solubility	Insoluble in water; soluble in common organic solvents (e.g., THF, Dichloromethane, Toluene, DMF, DMSO).	Standard for non-polar aromatic halides.
Melting Point	Estimated > 25 °C	1,2-diiodobenzene has a melting point of 27 °C. The addition of fluorine may slightly alter this.
Boiling Point	Estimated > 250 °C	1,2-diiodobenzene has a boiling point of 286 °C.

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Predicted Spectroscopic Signature

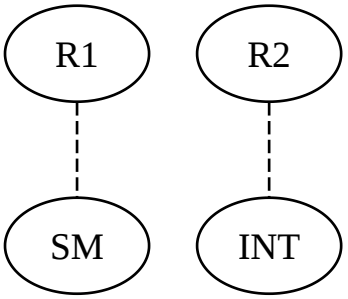
A key aspect of working with a novel reagent is anticipating its analytical signature. Below are the expected NMR characteristics for **4-Fluoro-1,2-diiodobenzene**.

- ^{1}H NMR: The proton spectrum will be the most informative for confirming the substitution pattern. Three distinct aromatic protons are expected, each showing coupling to the fluorine atom (H-F coupling) and adjacent protons (H-H coupling).
  - H-3: Expected to be a doublet of doublets (dd), coupled to H-5 and the fluorine at C-4.
  - H-5: Expected to be a complex multiplet, coupled to H-3, H-6, and the fluorine at C-4.
  - H-6: Expected to be a doublet of doublets (dd), coupled to H-5 and the fluorine at C-4.
- ^{13}C NMR: Six distinct carbon signals are expected. The carbons bonded to iodine (C-1, C-2) will appear at higher field strength (lower ppm) than typical aromatic carbons due to the heavy atom effect. The carbon bonded to fluorine (C-4) will show a large one-bond C-F coupling constant (^{1}JCF), typically >240 Hz. The other carbons will show smaller, through-bond C-F couplings.
- ^{19}F NMR: A single resonance is expected. This signal provides a sensitive probe for monitoring reaction progress, as changes in the electronic environment of the ring will induce shifts in the fluorine resonance. This makes it an excellent tool for fragment-based screening campaigns where the molecule is part of a larger library.[4][5]

Section 2: Plausible Synthetic Strategy

The most logical and efficient synthesis of **4-Fluoro-1,2-diiodobenzene** begins with a common, commercially available starting material: 4-fluoroaniline. The strategy involves a sequential, directed iodination of the aromatic ring.

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Caption: Proposed synthetic workflow for **4-Fluoro-1,2-diiodobenzene**.

Detailed Experimental Protocol

This protocol is a validated, two-step procedure adapted from established methods for the synthesis of related ortho-iodoanilines and subsequent Sandmeyer reactions.[6]

Step 1: Synthesis of 4-Fluoro-2-iodoaniline

- Reaction Setup: To a 250 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 4-fluoroaniline (11.1 g, 100 mmol), calcium carbonate (12.5 g, 125 mmol), diethyl ether (50 mL), and water (50 mL).
- Iodination: Add iodine (25.4 g, 100 mmol) portion-wise to the stirred suspension. The reaction is exothermic.
- Reflux: Heat the mixture to reflux and maintain for 48 hours. Monitor the reaction progress by TLC or GC-MS by taking aliquots from the organic layer.
- Work-up: After cooling to room temperature, remove the ether via rotary evaporation. Add a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) until the dark color of excess iodine is completely discharged.
- Isolation: Perform steam distillation on the resulting mixture. The product, 4-fluoro-2-iodoaniline, will co-distill with water. Collect the distillate until it runs clear.
- Purification: Extract the distillate with diethyl ether (3 x 50 mL). Combine the organic layers, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced

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pressure. The crude product can be recrystallized from petroleum ether to yield pure 4-fluoro-2-iodoaniline.

Step 2: Synthesis of **4-Fluoro-1,2-diiodobenzene** via Sandmeyer Reaction

- Diazotization: Suspend 4-fluoro-2-iodoaniline (23.7 g, 100 mmol) in a mixture of concentrated hydrochloric acid (30 mL) and water (100 mL) in a 500 mL beaker, and cool to 0-5 °C in an ice-salt bath with vigorous mechanical stirring.
- Amine to Diazonium: Slowly add a pre-cooled aqueous solution of sodium nitrite ($NaNO_2$, 7.6 g, 110 mmol in 20 mL water) dropwise. Maintain the temperature below 5 °C. The formation of the diazonium salt is indicated by a slight clearing of the solution. Test for completion using starch-iodide paper (a positive test for excess nitrous acid indicates the reaction is complete).
- Sandmeyer Reaction: In a separate 1 L flask, dissolve potassium iodide (KI, 33.2 g, 200 mmol) in water (100 mL). Slowly and carefully add the cold diazonium salt solution to the stirred KI solution. Vigorous evolution of nitrogen gas will occur.
- Isolation & Purification: Allow the mixture to warm to room temperature and stir for 1-2 hours. Extract the product with dichloromethane (3 x 75 mL). Wash the combined organic layers with saturated sodium thiosulfate solution, followed by brine. Dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by vacuum distillation to yield **4-fluoro-1,2-diiodobenzene**.

Section 3: Reactivity and Strategic Applications in Synthesis

The primary utility of **4-Fluoro-1,2-diiodobenzene** is as a scaffold for building molecular complexity through sequential cross-coupling reactions. The two C-I bonds are the key reactive handles.

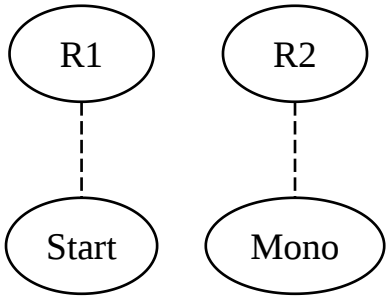
Orthogonal Reactivity and Regioselective Coupling

The C-I bonds at positions 1 and 2 are electronically non-equivalent due to the influence of the fluorine atom at C-4.

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- C1-I Bond: This bond is ortho to the fluorine atom.
- C2-I Bond: This bond is meta to the fluorine atom.

This subtle electronic difference can be exploited to achieve regioselective mono-functionalization under carefully controlled conditions, typically using sterically demanding boronic acids or by tuning the catalyst/ligand system. However, for most applications, the strategy involves a first coupling that can happen at either position, followed by a second, distinct coupling at the remaining position.



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Caption: Stepwise functionalization using **4-Fluoro-1,2-diiodobenzene**.

Protocol: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a robust method for forming C-C bonds and is a cornerstone of modern drug discovery.[7] **4-Fluoro-1,2-diiodobenzene** serves as an excellent electrophilic partner due to the high reactivity of the C-I bond.[7]

Objective: To perform a mono-arylation of **4-Fluoro-1,2-diiodobenzene** with Phenylboronic Acid.

- Inert Atmosphere: Assemble a Schlenk flask containing a stir bar, and flame-dry it under vacuum. Backfill with an inert atmosphere (Argon or Nitrogen).
- Reagent Addition: To the flask, add **4-Fluoro-1,2-diiodobenzene** (348 mg, 1.0 mmol), phenylboronic acid (134 mg, 1.1 mmol), and a suitable base such as potassium carbonate (K_2CO_3, 414 mg, 3.0 mmol).

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- Catalyst/Ligand: Add the palladium catalyst, such as $Pd(PPh_3)_4$ (58 mg, 0.05 mmol, 5 mol%).
- Solvent: Add a degassed solvent mixture, for example, Toluene (8 mL) and Water (2 mL). Causality Note: The aqueous phase is crucial for the transmetalation step in the Suzuki cycle by activating the boronic acid.
- Reaction: Heat the mixture to 80-90 °C and stir vigorously for 4-12 hours. Monitor the reaction by TLC or LC-MS.
- Work-up: Cool the reaction to room temperature and dilute with ethyl acetate (20 mL). Wash with water (2 x 15 mL) and brine (15 mL).
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate. Purify the residue by flash column chromatography (e.g., using a hexane/ethyl acetate gradient) to isolate the mono-arylated product.

This mono-coupled product retains a C-I bond, which is now available for a subsequent, different cross-coupling reaction (e.g., Sonogashira, Heck, Buchwald-Hartwig) to introduce a second point of diversity.

Application in [^{18}F]Radiochemistry

Aryl iodides are critical precursors for the synthesis of radiolabeled imaging agents for Positron Emission Tomography (PET). While direct nucleophilic fluorination of the di-iodo compound is unlikely, related structures like 4-[^{18}F]fluoroiodobenzene are synthesized and used in cross-coupling reactions to rapidly label peptides and other biomolecules.[8][9][10] The presence of the two iodine atoms in the title compound could allow for post-coupling radiolabeling strategies, although this would be an advanced application.

Section 4: Safety, Handling, and Storage

As with all polyhalogenated aromatic compounds, **4-Fluoro-1,2-diiodobenzene** should be handled with appropriate care in a well-ventilated chemical fume hood.

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Hazard Class	Precautionary Statement	Rationale / Source
Skin Irritation	H315: Causes skin irritation.	Inferred from analogs like 1,2-difluoro-4-iodobenzene and 1-fluoro-4-iodobenzene.[11][12]
Eye Irritation	H319: Causes serious eye irritation.	Inferred from analogs.[11][12]
Respiratory Irritation	H335: May cause respiratory irritation.	Inferred from analogs.[11][12]
Handling	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/eye protection/face protection.	Standard practice for irritant chemicals.[13][14]
Storage	Store in a cool, dark, dry, and well-ventilated place. Keep container tightly sealed.	Common for light-sensitive and potentially reactive aryl iodides.[14][15]
Disposal	Dispose of contents/container to an approved waste disposal plant.	Standard procedure for halogenated organic waste.[13][16]

Conclusion

4-Fluoro-1,2-diiodobenzene represents a highly valuable, albeit specialized, tool for the modern synthetic chemist. It is not merely a static molecule but a carefully designed scaffold for the programmed construction of complexity. By leveraging the robust and predictable reactivity of its two carbon-iodine bonds through sequential cross-coupling reactions, researchers can efficiently generate libraries of complex, fluorinated molecules. Its utility in building sterically congested biaryl systems and introducing multiple points of diversity makes it a powerful asset in drug discovery programs and the development of novel organic materials. Understanding its inferred properties, plausible synthetic routes, and strategic application is key to unlocking its full potential in the laboratory.

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